

Isotopic Purity of 1-Bromohexadecane-16,16,16-d3: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromohexadecane-16,16,16-d3

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This technical guide provides a comprehensive overview of the isotopic purity of **1-Bromohexadecane-16,16,16-d3**, a deuterated analog of 1-Bromohexadecane. This compound is valuable as an internal standard in quantitative mass spectrometry analyses, particularly in pharmaceutical development and metabolic studies. This document outlines the available data on its isotopic enrichment, details the experimental protocols for its characterization, and provides a visual representation of the analytical workflow.

Data Presentation: Isotopic Purity and Physical Properties

The isotopic purity of a deuterated compound is a critical parameter that defines its utility in sensitive analytical applications. For **1-Bromohexadecane-16,16,16-d3**, the key quantitative data regarding its isotopic and chemical purity, along with its physical properties, are summarized below.

Parameter	Value	Reference
Isotopic Purity	99 atom % D	[1]
Chemical Purity	min 98%	[1]
Molecular Formula	C16D3H30Br	[1]
Molecular Weight	308.36 g/mol	[2]
Boiling Point	190 °C at 11 mmHg	[2]
Melting Point	16-18 °C	[2]
Density	1.009 g/mL at 25 °C	

Experimental Protocols: Determining Isotopic Purity

The determination of isotopic enrichment and overall purity of deuterated compounds like **1-Bromohexadecane-16,16,16-d3** relies on a combination of high-resolution mass spectrometry (HR-MS) and nuclear magnetic resonance (NMR) spectroscopy.[3][4] These techniques provide both quantitative isotopic abundance and structural confirmation.

High-Resolution Mass Spectrometry (HR-MS) for Isotopic Enrichment

HR-MS is a primary technique for quantifying the isotopic enrichment of a labeled compound by analyzing the relative intensities of the mass peaks corresponding to different isotopic compositions.

Methodology:

- **Sample Preparation:** A dilute solution of **1-Bromohexadecane-16,16,16-d3** is prepared in a suitable organic solvent (e.g., acetonitrile or methanol).
- **Instrumentation:** A high-resolution mass spectrometer, such as a quadrupole orbitrap (Q-Orbitrap) or a time-of-flight (TOF) instrument, is used.[5]
- **Ionization:** Electrospray ionization (ESI) or another soft ionization technique is employed to generate molecular ions with minimal fragmentation.

- Data Acquisition: Full scan mass spectra are acquired over a relevant m/z range to encompass the molecular ion cluster of **1-Bromohexadecane-16,16,16-d3**.
- Data Analysis:
 - The isotopic cluster of the molecular ion is analyzed. For **1-Bromohexadecane-16,16,16-d3**, the primary ion of interest will be $[M+H]^+$ or a related adduct.
 - The intensities of the peaks corresponding to the fully deuterated species (d3), as well as the d2, d1, and d0 species, are integrated.
 - The isotopic enrichment (atom % D) is calculated from the relative abundances of these isotopic peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Integrity and Purity

NMR spectroscopy is essential for confirming the position of the deuterium labels and for assessing the overall chemical purity of the compound. Both ^1H NMR and ^2H NMR can be utilized.

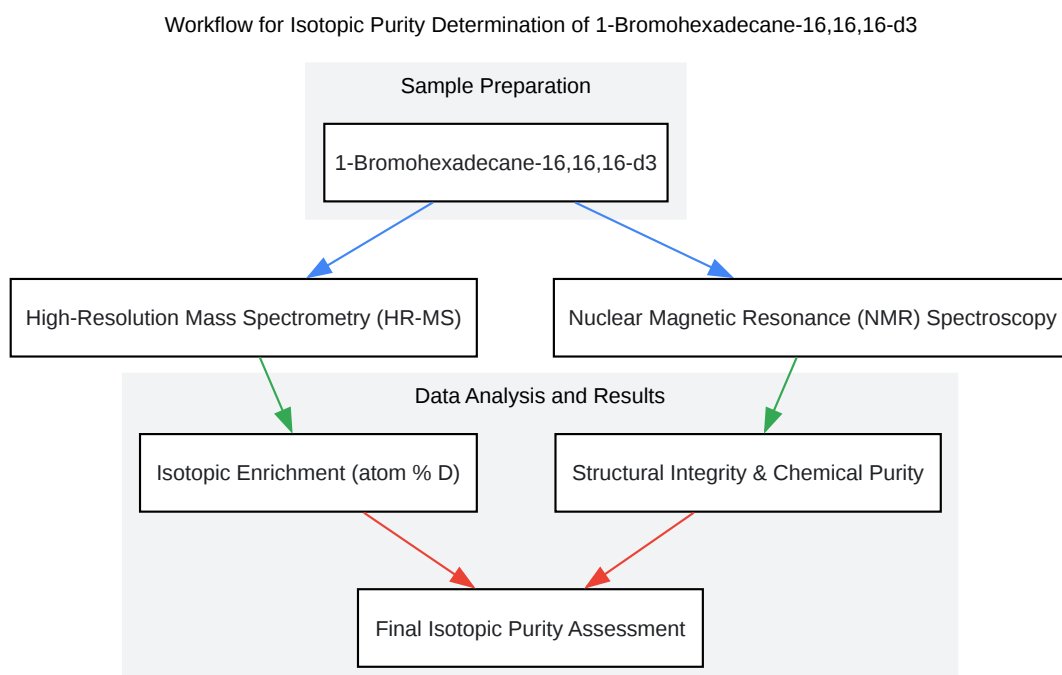
Methodology:

- Sample Preparation: A sample of **1-Bromohexadecane-16,16,16-d3** is dissolved in a deuterated solvent (e.g., CDCl_3).
- ^1H NMR Spectroscopy:
 - The ^1H NMR spectrum is acquired to identify and quantify any residual protons at the labeled position (C-16).
 - Integration of the proton signals allows for the determination of the extent of deuteration.
- ^2H NMR Spectroscopy:
 - The ^2H NMR spectrum provides a direct signal from the deuterium nuclei.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- The presence of a signal at the expected chemical shift for the C-16 position confirms the location of the deuterium labels.
- Quantitative ^2H NMR can also be used to determine isotopic abundance.[9]
- ^{13}C NMR Spectroscopy:
 - The ^{13}C NMR spectrum is used to confirm the overall carbon skeleton of the molecule and to ensure that no structural rearrangements have occurred during synthesis. The signal for the C-16 carbon will be split into a multiplet due to coupling with deuterium.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the isotopic purity of **1-Bromohexadecane-16,16,16-d₃**.



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Caption: Experimental workflow for determining the isotopic purity.

In conclusion, the commercially available **1-Bromohexadecane-16,16,16-d3** exhibits a high degree of isotopic enrichment, making it a suitable internal standard for a variety of mass spectrometry-based applications. The combination of HR-MS and NMR spectroscopy provides a robust analytical strategy for the comprehensive characterization of its isotopic and chemical purity, ensuring data integrity in sensitive research and development settings.

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